

Proper Disposal of Ethyl 2-oxocyclohexanecarboxylate: A Comprehensive Guide

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Compound of Interest

Compound Name: Ethyl 2-oxocyclohexanecarboxylate

Cat. No.: B158149

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For researchers and professionals in scientific and drug development fields, the proper management and disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. **Ethyl 2-oxocyclohexanecarboxylate**, a common reagent in organic synthesis, requires careful handling and adherence to specific disposal protocols to mitigate potential hazards. This guide provides essential, immediate safety and logistical information, including a detailed operational plan for its proper disposal.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is imperative to handle **Ethyl 2-oxocyclohexanecarboxylate** with the appropriate Personal Protective Equipment (PPE). This includes chemical-resistant gloves, safety goggles, and a lab coat. All handling should occur in a well-ventilated area, preferably within a chemical fume hood, to prevent the inhalation of vapors.^{[1][2]} Ensure that eyewash stations and safety showers are readily accessible.^{[3][4]}

Summary of Key Chemical Data

The following table summarizes essential quantitative data for **Ethyl 2-oxocyclohexanecarboxylate**, which informs safe handling and disposal practices.

Property	Value
CAS Number	1655-07-8
Molecular Formula	C ₉ H ₁₄ O ₃
Molecular Weight	170.21 g/mol
Appearance	Clear, colorless to pale yellow liquid[5]
Boiling Point	106 °C @ 11 mmHg[3][4]
Flash Point	85 °C / 185 °F[3][4]
Density	~1.060 g/mL[3][4]
Hazards	Combustible liquid[3][4], Causes skin and serious eye irritation[4]

Step-by-Step Disposal Protocol

The disposal of **Ethyl 2-oxocyclohexanecarboxylate** must be carried out in strict accordance with local, state, and federal regulations.[6][7] The following is a general procedural guide based on established best practices for chemical waste management.

Step 1: Waste Identification and Characterization

- Treat all waste containing **Ethyl 2-oxocyclohexanecarboxylate** as hazardous chemical waste.[8]
- This includes the pure chemical, solutions containing it, and any materials contaminated with it, such as absorbent pads used for spills.[8]

Step 2: Waste Segregation and Collection

- Do not mix **Ethyl 2-oxocyclohexanecarboxylate** waste with other incompatible waste streams. It is incompatible with acids, bases, and reducing agents.[3][4]
- Collect liquid waste in a dedicated, properly labeled container. The original chemical container is often the best choice.[8]

- Containers must be made of a compatible material (plastic is often preferred), be in good condition, and have a secure, leak-proof lid.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Solid waste, such as contaminated gloves or paper towels, should be collected separately in a labeled, sealed container.[\[1\]](#)

Step 3: Labeling the Waste Container

- Properly label the waste container as soon as you begin accumulating waste.[\[6\]](#)[\[8\]](#)
- The label must clearly state "Hazardous Waste" and include the full chemical name: "**Ethyl 2-oxocyclohexanecarboxylate**".
- List all constituents of the waste, including solvents and their approximate percentages.
- Indicate the associated hazards (e.g., "Combustible," "Irritant").
- Include the accumulation start date.

Step 4: Storage of Chemical Waste

- Store the sealed waste container in a designated and well-ventilated Satellite Accumulation Area within the laboratory.[\[10\]](#)
- The storage area should be away from heat sources, open flames, and direct sunlight.[\[3\]](#)[\[4\]](#)
[\[6\]](#)
- Utilize secondary containment, such as a spill tray, to prevent the spread of material in case of a leak.[\[9\]](#)[\[11\]](#)
- Ensure that incompatible wastes are physically segregated.[\[9\]](#)

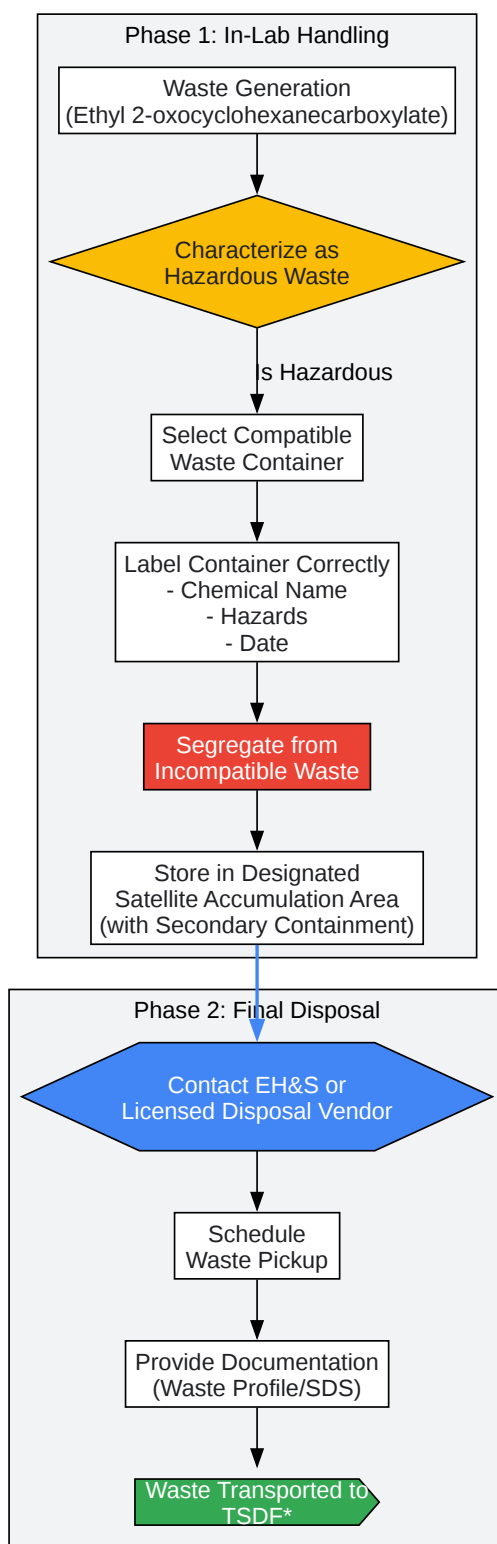
Step 5: Arranging for Final Disposal

- Never dispose of **Ethyl 2-oxocyclohexanecarboxylate** down the drain or in the regular trash.[\[8\]](#)[\[9\]](#)

- Disposal must be handled by your institution's Environmental Health and Safety (EH&S) office or a licensed hazardous waste disposal contractor.[\[2\]](#)[\[6\]](#)
- Follow your institution's specific procedures for requesting a chemical waste pickup.[\[10\]](#)
- Provide the waste disposal personnel with all necessary documentation, including the chemical name and known hazards.[\[2\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Ethyl 2-oxocyclohexanecarboxylate**.



*TSDF: Treatment, Storage, and Disposal Facility

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Caption: Workflow for the safe disposal of **Ethyl 2-oxocyclohexanecarboxylate**.

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